

Technical Guide: Spectral and Synthetic Overview of Chloro-Substituted Methylpyridines

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Compound of Interest

Compound Name: 2-Chloro-5-(chloromethyl)-3-methylpyridine

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a summary of available spectral data and synthetic methodologies related to chloro-substituted methylpyridines, with a primary focus on providing reference information for **2-Chloro-5-(chloromethyl)-3-methylpyridine**. Due to a lack of publicly available experimental spectral data for **2-Chloro-5-(chloromethyl)-3-methylpyridine**, this document presents a comprehensive overview of the closely related and well-characterized compound, 2-Chloro-5-(chloromethyl)pyridine. This information is intended to serve as a valuable resource for researchers engaged in the synthesis, characterization, and application of related molecules in fields such as medicinal chemistry and materials science.

Physicochemical Properties

While specific experimental data for **2-Chloro-5-(chloromethyl)-3-methylpyridine** is limited, some basic molecular properties can be calculated. For reference, the properties of 2-Chloro-5-(chloromethyl)pyridine are also provided.

Property	2-Chloro-5-(chloromethyl)-3-methylpyridine	2-Chloro-5-(chloromethyl)pyridine
Molecular Formula	C ₇ H ₇ Cl ₂ N	C ₆ H ₅ Cl ₂ N
Molecular Weight	176.04 g/mol	162.02 g/mol
CAS Number	150807-88-8	70258-18-3
Melting Point	58-62 °C	37-42 °C[1]
Boiling Point	269.4±35.0 °C (Predicted)	Not Available

Spectral Data Reference: 2-Chloro-5-(chloromethyl)pyridine

The following tables summarize the available spectral data for 2-Chloro-5-(chloromethyl)pyridine, which can serve as a useful comparison for researchers working with its 3-methyl analog.

¹H NMR Spectral Data

Chemical Shift (ppm)	Multiplicity	Assignment
Data not explicitly available in search results		

¹³C NMR Spectral Data

Chemical Shift (ppm)	Assignment
Data not explicitly available in search results	

Mass Spectrometry Data

The NIST Mass Spectrometry Data Center provides GC-MS data for 2-Chloro-5-(chloromethyl)pyridine.

m/z Value	Interpretation
161	Molecular Ion $[M]^+$
128	$[M-Cl]^+$
126	$[M-HCl]^+$

Infrared (IR) Spectroscopy Data

Wavenumber (cm ⁻¹)	Interpretation
Specific peak data not available in search results	

Experimental Protocols: Synthesis of Chloro-Substituted Pyridines

While a specific protocol for **2-Chloro-5-(chloromethyl)-3-methylpyridine** is not available, several methods for the synthesis of the related compound, 2-Chloro-5-(chloromethyl)pyridine, have been documented. These protocols typically involve the chlorination of a methylpyridine precursor.

Example Protocol: Synthesis of 2-Chloro-5-(chloromethyl)pyridine from 2-Chloro-5-(hydroxymethyl)pyridine

This method involves the conversion of the hydroxymethyl group to a chloromethyl group using thionyl chloride.

Materials:

- 2-Chloro-5-(hydroxymethyl)pyridine
- Thionyl chloride
- 1,2-Dichloroethane

- Chloroform
- Water
- Sodium hydrogen carbonate
- Activated carbon

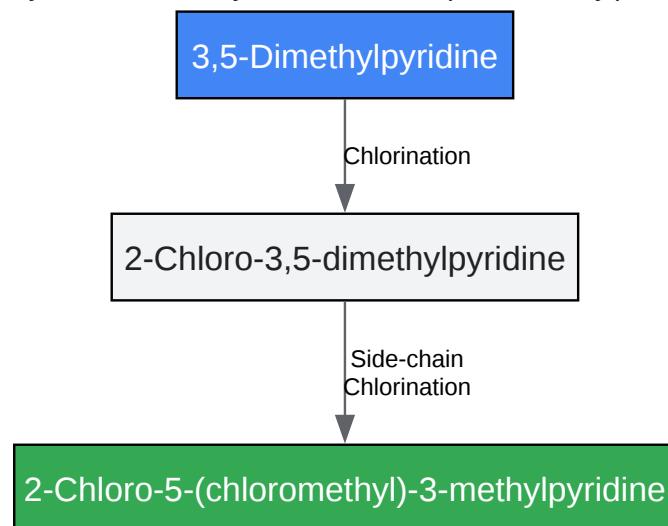
Procedure:

- A mixture of 70.3 g of 2-chloro-5-(hydroxymethyl)pyridine and 50 ml of 1,2-dichloroethane is added dropwise to a mixture of 87.4 g of thionyl chloride and 100 ml of 1,2-dichloroethane over 30 minutes on a water bath at 5-20 °C.
- The resulting mixture is stirred at room temperature for 90 minutes.
- The mixture is then refluxed for 4.5 hours.
- The reaction mixture is concentrated.
- The residue is diluted with 200 ml of chloroform and 60 ml of water.
- 20 g of sodium hydrogen carbonate is added in small portions with stirring.
- The organic layer is separated, treated with activated carbon, and concentrated to yield 2-chloro-5-(chloromethyl)pyridine as a yellow-brown solid.

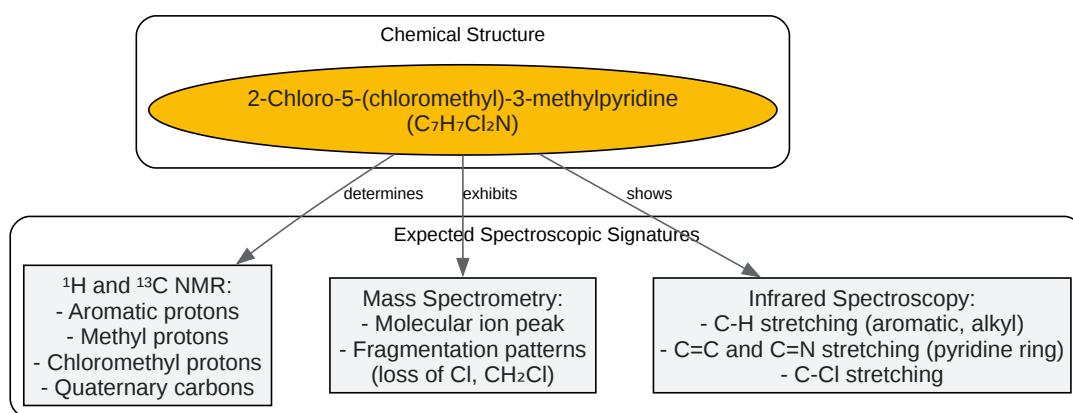
Visualizations

The following diagrams illustrate key concepts related to the characterization and synthesis of chloro-substituted methylpyridines.

Hypothetical Synthetic Pathway for 2-Chloro-5-(chloromethyl)-3-methylpyridine



Relationship between Structure and Expected Spectral Data



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References

- 1. 2-Chloro-5-(chloromethyl)pyridine 97 70258-18-3 [sigmaaldrich.com]
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